

# Application Notes and Protocols: Safe Handling and Disposal of 1,1,2-Trimethylcyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,1,2-Trimethylcyclohexane

Cat. No.: B043873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and disposal of **1,1,2-Trimethylcyclohexane** in a laboratory setting. Adherence to these guidelines is crucial to minimize risks and ensure a safe working environment.

## General Information

**1,1,2-Trimethylcyclohexane** is a flammable liquid and saturated aliphatic hydrocarbon. It is primarily used as a solvent and as a component in petroleum mixtures.<sup>[1][2]</sup> Understanding its chemical and physical properties is essential for safe handling.






Table 1: Physical and Chemical Properties of **1,1,2-Trimethylcyclohexane**

Property	Value
Molecular Formula	C9H18[1][3][4]
Molecular Weight	126.24 g/mol [1][3]
CAS Number	7094-26-0[1][3][4]
Appearance	Colorless Liquid[5]
Boiling Point	145.2°C at 760 mmHg[1]
Melting Point	-29°C[1]
Flash Point	25.2°C[1]
Density	0.765 g/cm <sup>3</sup> [1]
Vapor Pressure	6.19 mmHg at 25°C[1]
Solubility	Insoluble in water.
LogP (Octanol/Water Partition Coefficient)	3.22270[1]

## Hazard Identification and Toxicity

**1,1,2-Trimethylcyclohexane** is classified as a highly flammable liquid and vapor.[3][6][7] Overexposure may lead to skin and eye irritation, as well as anesthetic effects such as drowsiness, dizziness, and headache.[2][3] It is also considered a neurotoxin, with the potential for acute solvent syndrome.[2][3]

Table 2: Hazard Classification and Toxicity Data

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable Liquids (Category 2)		Danger	H225: Highly flammable liquid and vapor[3][6]
Skin Irritation (Category 2)		Warning	H315: Causes skin irritation[6]
Specific target organ toxicity — single exposure (Category 3), Central nervous system		Warning	H336: May cause drowsiness or dizziness[6]
Aspiration Hazard (Category 1)		Danger	H304: May be fatal if swallowed and enters airways[6]
Hazardous to the aquatic environment, long-term hazard (Category 1)		Warning	H410: Very toxic to aquatic life with long lasting effects[6]

Toxicity Data	Value	Species
LD50 (Oral)	1500-3450 mg/kg bw[8]	Rat[8]
LC50 (Inhalation)	No specific data available for 1,1,2-Trimethylcyclohexane. General hydrocarbon solvent risks apply.	
Dermal Irritation	Causes skin irritation.[6]	
Eye Irritation	May cause eye irritation.[2]	

## Safe Handling Protocols

- Fume Hood: All handling of **1,1,2-Trimethylcyclohexane** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9]
- Ventilation: Ensure the laboratory is well-ventilated.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6][7][10] Use explosion-proof electrical and lighting equipment.[6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[6]

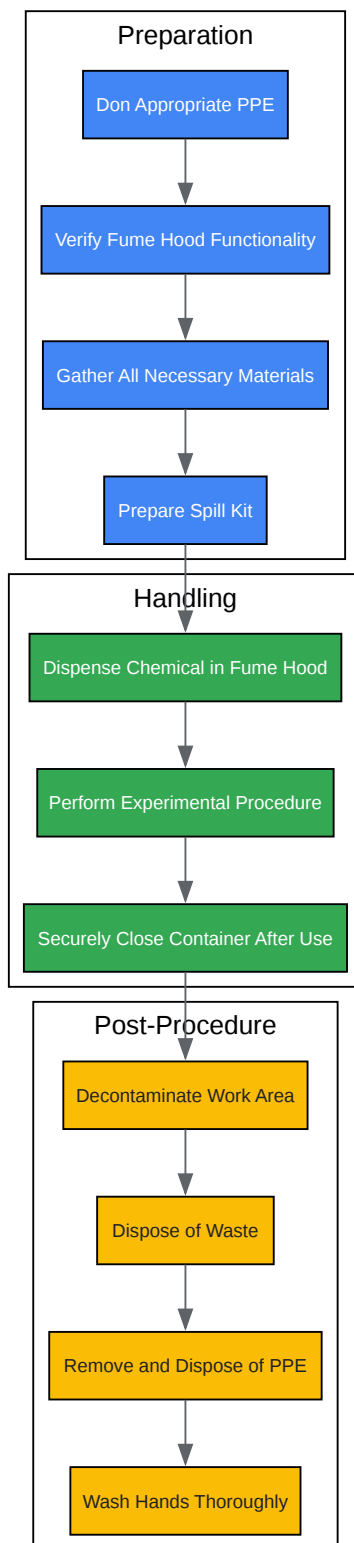
Appropriate PPE must be worn at all times when handling **1,1,2-Trimethylcyclohexane**.

Table 3: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended)[9]	Inspect gloves for integrity before each use. Change gloves immediately if contaminated.[9]
Eyes	Safety goggles	ANSI Z87.1 compliant chemical splash goggles are mandatory to protect against splashes and vapors.[9]
Face	Face shield (in addition to goggles)	Required when there is a significant risk of splashes, such as when handling larger quantities.[9]
Body	Chemical-resistant lab coat	A fully buttoned, long-sleeved lab coat is required.[9]
Respiratory	Vapor respirator (if ventilation is inadequate)	A NIOSH-approved respirator with organic vapor cartridges may be necessary if exposure limits are exceeded.[7]

The following diagram outlines the standard workflow for safely handling **1,1,2-Trimethylcyclohexane** in a laboratory setting.

Safe Handling Workflow for 1,1,2-Trimethylcyclohexane



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,1,2-Trimethylcyclohexane**.

## Disposal Protocols

All waste containing **1,1,2-Trimethylcyclohexane** must be treated as hazardous chemical waste.[9] Do not dispose of this chemical down the drain.[6][11]

- Liquid Waste: Collect all liquid waste containing **1,1,2-Trimethylcyclohexane** in a dedicated, properly labeled, and sealed hazardous waste container. The container should be made of a compatible material (e.g., glass or polyethylene).
- Solid Waste: Collect all contaminated solid materials, including used PPE (gloves, etc.), absorbent materials from spills, and empty containers, in a dedicated, sealed, and clearly labeled hazardous waste bag or container.[9]

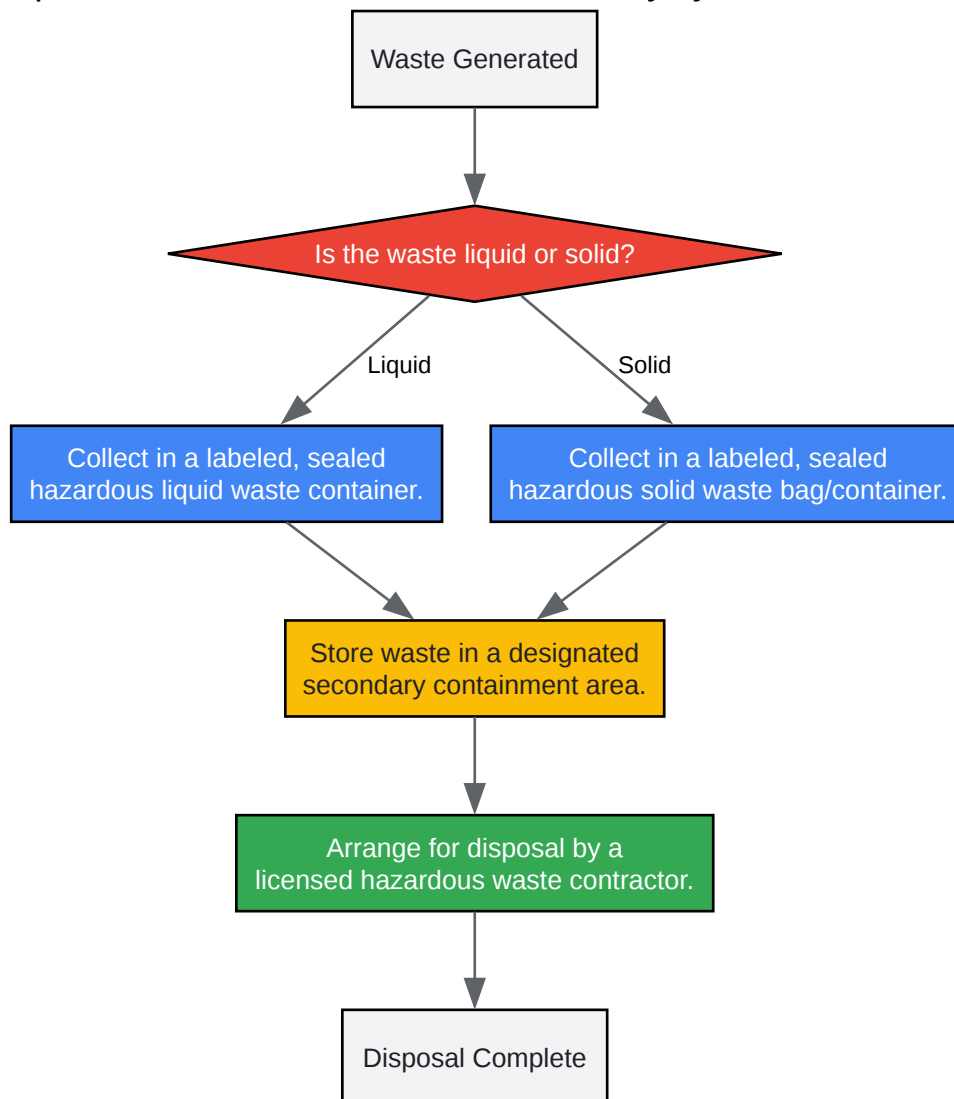
All waste containers must be clearly labeled with:

- "Hazardous Waste"
- The full chemical name: "**1,1,2-Trimethylcyclohexane**"
- The associated hazards (e.g., "Flammable," "Irritant")
- The date of accumulation start.

Store hazardous waste containers in a designated, well-ventilated, and secure area away from ignition sources and incompatible materials. The storage area should have secondary containment.

The following diagram illustrates the decision-making process for the proper disposal of **1,1,2-Trimethylcyclohexane** waste.

## Disposal Decision Tree for 1,1,2-Trimethylcyclohexane Waste



[Click to download full resolution via product page](#)

Caption: Decision tree for the disposal of **1,1,2-Trimethylcyclohexane** waste.

In the event of a spill:

- Evacuate all non-essential personnel from the immediate area.
- Eliminate all ignition sources.
- If the spill is small and you are trained to handle it, don the appropriate PPE.

- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent.
- For large spills, evacuate the area and contact your institution's emergency response team.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.<sup>[6]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.<sup>[6]</sup> Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.<sup>[6]</sup> If the person is conscious, rinse their mouth with water. Seek immediate medical attention.<sup>[6]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. 1,1,2-Trimethylcyclohexane - Hazardous Agents | Haz-Map [haz-map.com]
- 3. 1,1,2-Trimethylcyclohexane | C<sub>9</sub>H<sub>18</sub> | CID 35363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclohexane, 1,1,2-trimethyl- [webbook.nist.gov]



- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 9. benchchem.com [benchchem.com]
- 10. cloudfront.zoro.com [cloudfront.zoro.com]
- 11. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Safe Handling and Disposal of 1,1,2-Trimethylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043873#laboratory-procedures-for-the-safe-handling-and-disposal-of-1-1-2-trimethylcyclohexane]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)